

5-Fluorouracil-¹⁵N₂ internal standard LC-MS/MS

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Compound Focus: 5-Fluorouracil-¹⁵N₂

CAS No.: 68941-95-7

Cat. No.: S766250

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Introduction

5-Fluorouracil (5-FU) remains a cornerstone chemotherapeutic agent for treating solid tumors, including colorectal, breast, and head and neck cancers [1]. Therapeutic drug monitoring is crucial due to 5-FU's narrow therapeutic index and significant inter-individual variability in metabolism [2]. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for 5-FU quantification due to its superior sensitivity, specificity, and rapid analysis capabilities compared to historical methods [3] [1].

This application note details a validated LC-MS/MS method for quantifying 5-FU in human plasma using 5-Fluorouracil-¹³C¹⁵N₂ as the stable isotope-labeled internal standard. The method employs efficient liquid-liquid extraction and delivers robust performance suitable for clinical research applications [2].

Experimental Protocol

Chemicals and Reagents

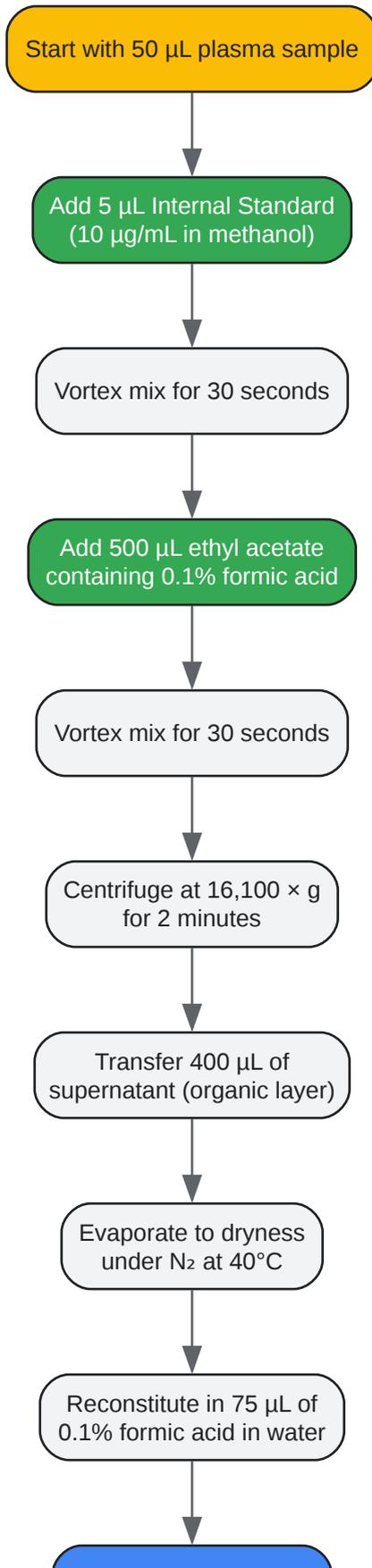
- **5-FU Certified Reference Standard** and **5-FU-¹³C¹⁵N₂ Internal Standard (IS)** (Toronto Research Chemicals)
- HPLC-grade **acetonitrile**, **methanol**, and **ethyl acetate**
- **Formic acid** (analytical grade)

- **Water** (ultrapure, 18.2 MΩ·cm)

Sample Preparation (Liquid-Liquid Extraction)

The following workflow illustrates the sample preparation procedure:

5-FU Plasma Sample Preparation Workflow



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LC-MS/MS Instrumental Conditions

2.3.1. Liquid Chromatography

| **Parameter** | **Configuration** || :--- | :--- || **System** | Waters ACQUITY UPLC I-Class (FTN) [2] || **Column** | ACQUITY UPLC HSS PFP (2.1 × 100 mm, 1.8 μm) [2] || **Column Temperature** | 35 °C [2] || **Mobile Phase A** | Water [2] || **Mobile Phase B** | Acetonitrile [2] || **Flow Rate** | 0.40 mL/min [2] || **Injection Volume** | 20 μL [2] || **Run Time** | 3.0 minutes [2] || **Gradient Program** | **Time (min)** | %A | %B | **0.0** | 99 | **1 0.5** | 99 | **1 1.0** | 50 | **50 1.5** | 50 | **50 1.6** | 99 | **1 3.0** | 99 | **1** [2] |

2.3.2. Mass Spectrometry

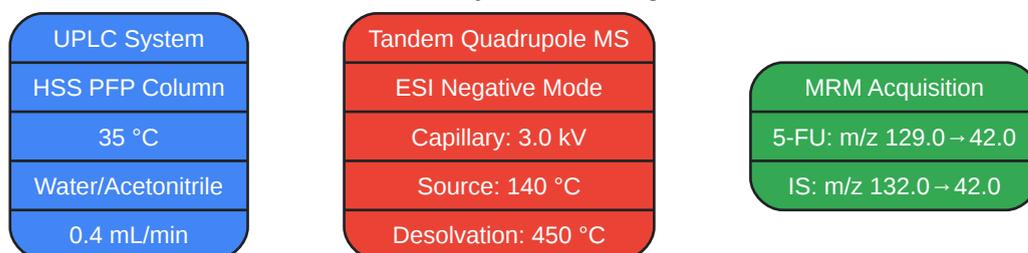
Parameter	Configuration
System	Waters Xevo TQD [2]
Ionization Mode	Electrospray Ionization (ESI), Negative [2]
Capillary Voltage	3.0 kV [2]
Source Temperature	140 °C [2]
Desolvation Temperature	450 °C [2]
Desolvation Gas Flow	Optimize for maximum response
Acquisition Mode	Multiple Reaction Monitoring (MRM) [2]

2.3.3. MRM Transitions and Parameters

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (sec)	Collision Energy (V)
5-Fluorouracil	129.0 [2] [1]	42.0 [1]	0.050 [2]	Optimize (e.g., 28 [1])
5-FU- ¹³ C ¹⁵ N ₂ (IS)	132.0	42.0	0.015 [2]	Optimize

The instrument method is configured as follows:

LC-MS/MS System Configuration



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Method Validation

The method was validated according to international guidelines for bioanalytical method validation [4] [5]. Key performance characteristics are summarized below.

Precision and Accuracy

QC Level	Concentration (ng/mL)	Intra-day Precision (% RSD)	Inter-day Precision (% RSD)	Accuracy (% Bias)
LLOQ	20 [2]	< 20% [4]	< 20% [4]	±15% [4]
Low QC	40 [2]	≤ 9.0 [2]	≤ 9.0 [2]	90.5–110.6% [2]

QC Level	Concentration (ng/mL)	Intra-day Precision (% RSD)	Inter-day Precision (% RSD)	Accuracy (% Bias)
Mid QC	750 [2]	≤ 9.0 [2]	≤ 9.0 [2]	90.5–110.6% [2]
High QC	1500 [2]	≤ 9.0 [2]	≤ 9.0 [2]	90.5–110.6% [2]

Linearity and Sensitivity

Parameter	Result
Calibration Range	20–2000 ng/mL [2]
Linear Dynamic Range	14–2600 ng/mL [2]
Regression Model	Linear with 1/x ² weighting
Lower Limit of Quantification (LLOQ)	20 ng/mL [2]
Limit of Detection (LOD)	~7.5 ng/mL (20% RSD) [2]

Extraction Recovery and Matrix Effects

Parameter	5-FU	Internal Standard
Extraction Recovery	76.1% [6]	Consistent with 5-FU
Matrix Effect (Low QC)	62–69% (Mean 66%) [2]	94–98% (Mean 96%) [2]
Matrix Effect (High QC)	46–75% (Mean 65%) [2]	96–105% (Mean 102%) [2]

Discussion

Method Performance and Advantages

This LC-MS/MS method provides a robust framework for 5-FU quantification in clinical research. The use of a stable isotope-labeled internal standard (5-FU- $^{13}\text{C}^{15}\text{N}_2$) effectively compensates for matrix effects and variability in sample preparation, ensuring high data quality [2]. The method's simple protein precipitation or liquid-liquid extraction, combined with a fast 3-minute chromatographic run, enables high sample throughput, making it suitable for therapeutic drug monitoring and pharmacokinetic studies [2].

The method demonstrates excellent precision and accuracy across the validated range, with inter-assay variation less than 6% [3]. The LLOQ of 20 ng/mL is sufficient for clinical research applications, though more sensitive methods (LLOQ 0.1–1 ng/mL) employing solid-phase extraction or derivatization are available for specialized applications requiring ultratrace analysis [6] [1].

Troubleshooting and Optimization Notes

- **Chromatographic Separation:** The HILIC column provides excellent retention and separation of the highly polar 5-FU molecule from matrix interferences [1]. Alternative columns include Phenomenex Luna HILIC [1].
- **Ion Source Maintenance:** Regular cleaning of the ESI source is recommended to maintain sensitivity, particularly given the high matrix load from plasma samples.
- **Interference Check:** Method specificity was confirmed against endogenous compounds and common co-medications including acetaminophen, fluconazole, and dihydro-5-fluorouracil [2].

Conclusion

This application note provides a thoroughly validated LC-MS/MS method for the quantification of 5-fluorouracil in human plasma using 5-Fluorouracil- $^{13}\text{C}^{15}\text{N}_2$ as an internal standard. The method demonstrates excellent precision, accuracy, and sensitivity suitable for clinical research applications, including therapeutic drug monitoring and pharmacokinetic studies. The detailed protocols and validation data presented here provide researchers with a reliable framework for implementing 5-FU analysis in their laboratories.

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